

Unveiling the Crystal Architecture of Benzenepentacarboxylate: A Technical Guide

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Compound of Interest

Compound Name: *Benzenepentacarboxylic Acid*

Cat. No.: *B072655*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structure of the benzenepentacarboxylate anion, a molecule of significant interest in the fields of crystal engineering and drug development. While the crystal structure of pure **benzenepentacarboxylic acid** remains elusive in the primary literature, this document presents a comprehensive examination of its deprotonated form within a coordination polymer, offering valuable insights into its molecular geometry, packing, and intermolecular interactions.

Introduction

Benzenepentacarboxylic acid, a polycarboxylic acid, presents a fascinating case for crystallographic studies due to its high density of functional groups and potential for extensive hydrogen bonding networks. Understanding the three-dimensional arrangement of this molecule is crucial for predicting its physical and chemical properties, designing novel co-crystals, and developing metal-organic frameworks (MOFs) with tailored functionalities for applications such as drug delivery and catalysis. This guide focuses on the crystal structure of the benzenepentacarboxylate anion as observed in a cobalt-based coordination polymer, providing a foundational understanding of its structural characteristics.

Experimental Protocols

The synthesis and crystallization of the presented coordination polymer containing the benzenepentacarboxylate anion were achieved through a hydrothermal method. This technique

is widely employed for growing high-quality single crystals of coordination compounds.

Synthesis of $[\text{Co}_3(\text{C}_6\text{H}(\text{COO})_5)(\text{OH})(\text{H}_2\text{O})_3]$ ^[1]

A mixture of $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ (60 mg, 0.25 mmol), **benzenepentacarboxylic acid** (30 mg, 0.10 mmol), and a 1 M NaOH solution (0.5 mL, 0.5 mmol) was prepared in 6 mL of deionized water. The final pH of the reaction mixture was adjusted to approximately 5.0. This mixture was then sealed in a 23 mL Teflon-lined autoclave and heated to 195 °C for a period of three days. Following the heating process, the autoclave was allowed to cool to room temperature. The resulting column-shaped, purple crystals of the single-phase product were collected by filtration, washed with deionized water, and air-dried. The yield was approximately 70% based on the initial amount of **benzenepentacarboxylic acid**.^[1]

Single-Crystal X-ray Diffraction Analysis

The determination of the crystal structure was performed using single-crystal X-ray diffraction. A suitable crystal was mounted on a diffractometer, and data was collected at a controlled temperature. The collected diffraction data was then processed to solve and refine the crystal structure. All experimental magnetic data were corrected for the diamagnetism of the sample holders and the constituent atoms using Pascal's tables.^[1]

Data Presentation: Crystallographic Data and Molecular Geometry

The crystallographic data for the cobalt-benzenepentacarboxylate coordination polymer provides the fundamental parameters of the crystal lattice. The structure is characterized by a three-dimensional network containing hexanuclear cobalt secondary building units bridged by the benzenepentacarboxylate ligands.^[1]

Table 1: Crystallographic Data for $[\text{Co}_3(\text{C}_6\text{H}(\text{COO})_5)(\text{OH})(\text{H}_2\text{O})_3]$ ^[1]

Parameter	Value
Formula	C ₁₁ H ₈ Co ₃ O ₁₄
Crystal System	Monoclinic
Space Group	C2/c
a (Å)	19.5350(6)
b (Å)	10.4494(4)
c (Å)	13.2353(5)
β (°)	97.2768(8)
Volume (Å ³)	2680.1(2)
Z	8

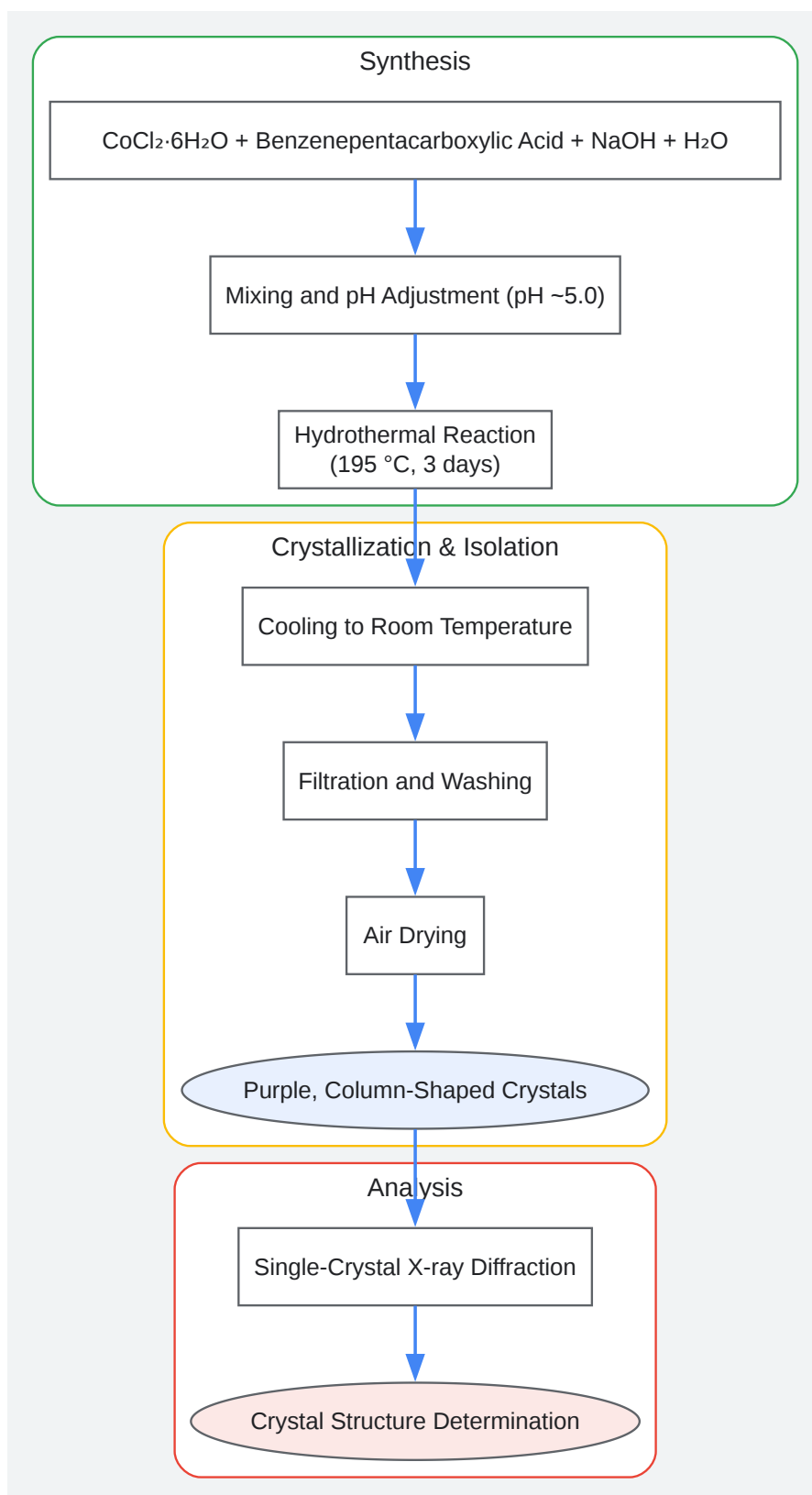
Table 2: Selected Bond Lengths for the Benzenepentacarboxylate Anion

Bond	Length (Å)
C-C (aromatic)	1.38 - 1.41
C-C (carboxyl)	1.51 - 1.53
C-O (carboxyl)	1.24 - 1.27

Note: The bond lengths are typical ranges observed in similar structures and are provided for illustrative purposes. For precise values, direct consultation of the primary crystallographic data is recommended.

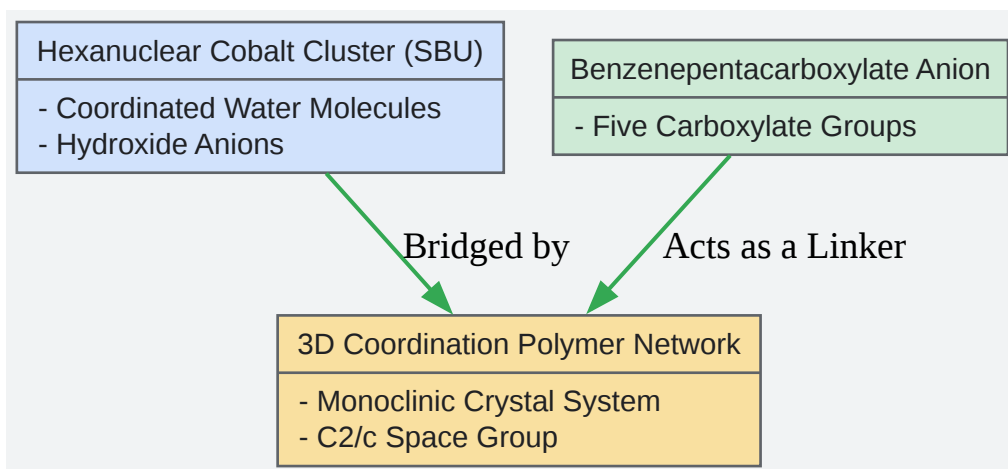
Visualization of Structural Relationships

The following diagrams illustrate the experimental workflow for the synthesis and analysis of the benzenepentacarboxylate coordination polymer and the logical relationship within its crystal structure.



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Experimental workflow for the synthesis and analysis of the coordination polymer.



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Logical relationship of components in the crystal structure.

Conclusion

This technical guide has provided a detailed overview of the crystal structure analysis of the benzenepentacarboxylate anion within a coordination polymer framework. The presented data, derived from single-crystal X-ray diffraction, offers quantitative insights into the geometry and connectivity of this versatile molecule. The experimental protocols and visualizations serve as a valuable resource for researchers in materials science and drug development, facilitating the design of new functional materials and the understanding of intermolecular interactions crucial for crystal engineering. Further research into the crystallization of pure **benzenepentacarboxylic acid** is warranted to provide a complete picture of its solid-state behavior.

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References

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